

Physical and chemical properties of N,N-Dimethyl-2,3-dihydroxypropylamine

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Compound of Interest

Compound Name: *3-(Dimethylamino)-1,2-propanediol*

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An In-depth Technical Guide to N,N-Dimethyl-2,3-dihydroxypropylamine

For Researchers, Scientists, and Drug Development Professionals

Introduction

N,N-Dimethyl-2,3-dihydroxypropylamine, also known as **3-(Dimethylamino)-1,2-propanediol**, is a versatile chemical intermediate with significant potential in various scientific and industrial applications. Its unique structure, featuring both a tertiary amine and a diol functional group, makes it a valuable building block in the synthesis of more complex molecules, including pharmaceuticals and specialized polymers. This technical guide provides a comprehensive overview of the physical and chemical properties of N,N-Dimethyl-2,3-dihydroxypropylamine, along with detailed experimental protocols for its synthesis, purification, and analysis.

Physical and Chemical Properties

The physical and chemical properties of N,N-Dimethyl-2,3-dihydroxypropylamine are summarized in the tables below. This data is essential for its safe handling, storage, and application in experimental settings.

Physical Properties

Property	Value	Reference
Molecular Formula	C ₅ H ₁₃ NO ₂	[1]
Molecular Weight	119.16 g/mol	[1]
Appearance	Colorless to light yellow liquid	[2]
Density	1.004 g/mL at 25 °C	[1]
Boiling Point	216-217 °C	[1]
Flash Point	105 °C (221 °F)	[3]
Refractive Index (n ²⁰ /D)	1.4609	[1]
pKa	Not available	
Solubility	Miscible with water and many polar organic solvents.	[4]

Chemical Properties

Property	Description	Reference
Chemical Stability	Stable under normal conditions.	
Reactivity with Acids	As a tertiary amine, it readily reacts with acids to form ammonium salts. These reactions are typically exothermic.	[5]
Reactivity with Oxidizing Agents	Incompatible with strong oxidizing agents. The diol functionality can be oxidized to aldehydes or carboxylic acids, and the tertiary amine can be oxidized to an N-oxide. The specific products depend on the oxidizing agent and reaction conditions.	[6][7]
Thermal Decomposition	The thermal degradation of amino alcohols can proceed through various pathways, including dehydration and C-C or C-N bond cleavage. The specific decomposition products of N,N-Dimethyl-2,3-dihydroxypropylamine have not been extensively studied, but pyrolysis of similar compounds like propylene glycol yields smaller carbonyl compounds such as propanal and acetone.	[8][9][10][11]

Experimental Protocols

The following sections provide detailed methodologies for the synthesis, purification, and analysis of N,N-Dimethyl-2,3-dihydroxypropylamine. These protocols are based on established methods for analogous compounds and may require optimization for specific laboratory conditions.[\[12\]](#)[\[13\]](#)

Synthesis of N,N-Dimethyl-2,3-dihydroxypropylamine

This protocol describes the synthesis via a nucleophilic substitution reaction between 3-chloro-1,2-propanediol and dimethylamine.[\[14\]](#)[\[15\]](#)

Materials:

- 3-chloro-1,2-propanediol
- Aqueous solution of dimethylamine (e.g., 40%)
- Sodium hydroxide
- Methanol
- Deionized water
- Toluene
- Anhydrous sodium sulfate

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dropping funnel, and reflux condenser, add the aqueous solution of dimethylamine.
- Slowly add a solution of 3-chloro-1,2-propanediol in methanol dropwise to the dimethylamine solution at room temperature with vigorous stirring.
- After the initial addition, slowly add a solution of sodium hydroxide in water to neutralize the hydrochloric acid formed during the reaction.

- Heat the reaction mixture to reflux and maintain for several hours. Monitor the progress of the reaction using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Once the reaction is complete, cool the mixture to room temperature.
- Remove the excess dimethylamine and methanol by distillation.
- Add toluene to the residue and perform azeotropic distillation to remove water.
- Filter the cooled mixture to remove precipitated salts.
- The filtrate contains the crude N,N-Dimethyl-2,3-dihydroxypropylamine.

Purification by Vacuum Distillation

The crude product from the synthesis can be purified by vacuum distillation to obtain a high-purity final product.^{[13][16]}

Apparatus:

- Distillation flask
- Fractionating column
- Condenser
- Receiving flask
- Vacuum pump
- Heating mantle

Procedure:

- Assemble the vacuum distillation apparatus.
- Place the crude N,N-Dimethyl-2,3-dihydroxypropylamine in the distillation flask with a few boiling chips.

- Gradually apply vacuum to the system.
- Slowly heat the distillation flask using the heating mantle.
- Collect the fraction that distills at the appropriate boiling point under the applied vacuum. The boiling point will be significantly lower than the atmospheric boiling point of 216-217 °C.
- Monitor the purity of the collected fractions using GC analysis.

Analytical Methods

3.3.1. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for confirming the identity and purity of N,N-Dimethyl-2,3-dihydroxypropylamine.^{[17][18][19][20][21]}

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer.
- Capillary column suitable for amine analysis (e.g., DB-5ms or equivalent).

GC Conditions (suggested starting parameters):

- Injector Temperature: 250 °C
- Carrier Gas: Helium at a constant flow of 1 mL/min
- Oven Program:
 - Initial temperature: 70 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 280 °C
 - Hold at 280 °C for 5 minutes
- Injection Volume: 1 µL (split injection)

MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Range: m/z 30-300

3.3.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are essential for structural elucidation.

Sample Preparation:

- Dissolve 10-20 mg of the sample in a suitable deuterated solvent (e.g., CDCl_3 , D_2O).

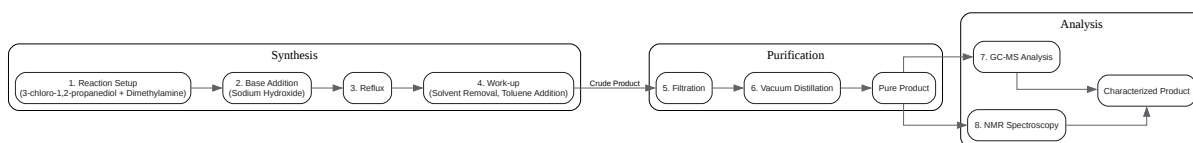
Expected ^1H NMR Spectral Features:

- A singlet corresponding to the $\text{N}(\text{CH}_3)_2$ protons.
- Multiplets corresponding to the $-\text{CH}_2-$ and $-\text{CH}-$ protons of the propanediol backbone.
- Broad signals for the $-\text{OH}$ protons, which may exchange with D_2O .

Mandatory Visualizations

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the synthesis, purification, and analysis of N,N-Dimethyl-2,3-dihydroxypropylamine.



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Caption: Workflow for Synthesis, Purification, and Analysis.

Conclusion

N,N-Dimethyl-2,3-dihydroxypropylamine is a valuable chemical entity with a range of potential applications. This guide has provided a detailed overview of its physical and chemical properties, along with comprehensive experimental protocols for its synthesis, purification, and analysis. The provided information is intended to support researchers and drug development professionals in the safe and effective utilization of this compound in their work. Further research into its specific reactivity, thermal decomposition pathways, and potential biological activities is warranted to fully explore its utility.

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